Technical Guide: Solubility Profiling & Thermodynamic Analysis of Sodium 2-Propanesulfonate Monohydrate

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Compound of Interest

Compound Name:	*Sodium 2-propanesulfonate monohydrate*
CAS No.:	*304851-99-8*
Cat. No.:	*B1593188*

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Executive Summary

Sodium 2-propanesulfonate monohydrate (SPM) is a critical ionic liquid precursor and ion-pairing reagent in pharmaceutical synthesis and chromatography. Its high polarity and ionic nature present specific challenges in purification, particularly during the transition from aqueous reaction media to solid-state isolation.

This guide provides a rigorous technical framework for determining the solubility landscape of SPM. Unlike generic data sheets, this document details the Dynamic Laser Monitoring Method for precise data acquisition and applies the Apelblat Thermodynamic Model to predict solubility behavior across temperature gradients. These protocols are essential for designing robust "drowning-out" (anti-solvent) crystallization processes.

Physicochemical Profile & Solubility Landscape

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Understanding the solute-solvent interaction is the prerequisite for any crystallization design.[1] SPM is a distinct ionic salt (

) with a hydrophilic sulfonate head and a short hydrophobic isopropyl tail.

Theoretical Solubility Ranking

Based on the dielectric constant (

) and the "like dissolves like" principle, the solubility of SPM follows a predictable decay curve inversely proportional to the organic load of the solvent.

Solvent System	Dielectric Constant (at 25°C)	Predicted Solubility Behavior	Mechanistic Rationale
Water	78.4	High (> 100 g/L)	Strong ion-dipole interactions; hydration of and sulfonate group.
Methanol	32.7	Moderate	Reduced polarity but sufficient for solvation; useful for seeded cooling crystallization.
Ethanol	24.5	Low	Significant drop in solubility; acts as a weak anti-solvent.
2-Propanol (IPA)	19.9	Sparingly Soluble	Strong anti-solvent candidate; ideal for yield maximization in drowning-out methods.

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> *Critical Insight: The sharp solubility differential between Water and 2-Propanol suggests that an aqueous solution of SPM can be purified by the controlled addition of IPA, inducing high-purity nucleation.*

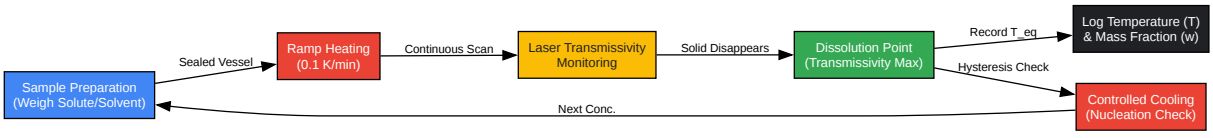
Experimental Protocol: Dynamic Laser Monitoring Method

To obtain precise solubility data (mole fraction

) required for thermodynamic modeling, the Dynamic Laser Monitoring Method is superior to the static shake-flask method. It eliminates sampling errors and ensures equilibrium detection via optical turbidity.

Workflow Diagram

The following diagram illustrates the self-validating loop of the laser monitoring technique.



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Figure 1: Workflow for the Dynamic Laser Monitoring Method. The system detects the exact moment of solid phase disappearance (equilibrium temperature).

Step-by-Step Methodology

- Preparation: Accurately weigh SPM (

) and solvent (

) into a jacketed glass vessel. The mass fraction

is calculated as

.

- Setup: Insert a laser source (e.g., He-Ne, 632.8 nm) and a photodetector on opposite sides of the vessel. Ensure continuous magnetic stirring (400 rpm).
- Heating Phase: Raise the temperature of the circulating water bath at a slow rate (0.1 K/min) to prevent thermal lag.
- Detection: Monitor the laser intensity (

).

  - Suspension:

    (Scattering by crystals).
  - Dissolution:

    rises sharply to

    (Clear solution).
- Recording: Record the temperature (

) at which

  reaches the maximum stable value. This is the saturation temperature for the specific mass fraction

  .
- Validation: Cool the solution to reform crystals and repeat the heating cycle. The deviation between runs should be

  K.

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Thermodynamic Modeling: The Apelblat Equation

Raw experimental data must be correlated to a mathematical model to predict solubility at any temperature. The Modified Apelblat Equation is the industry standard for sulfonate salts.

The Model

The relationship between the mole fraction solubility (

) and absolute temperature (

) is expressed as:

Where:

- : Mole fraction of SPM.
- : Temperature in Kelvin.[2][3][4]
- : Empirical parameters derived from regression analysis.

Thermodynamic Functions

Once

are determined, the thermodynamic properties of dissolution are calculated:

- Enthalpy of Solution (

  ):

  Positive

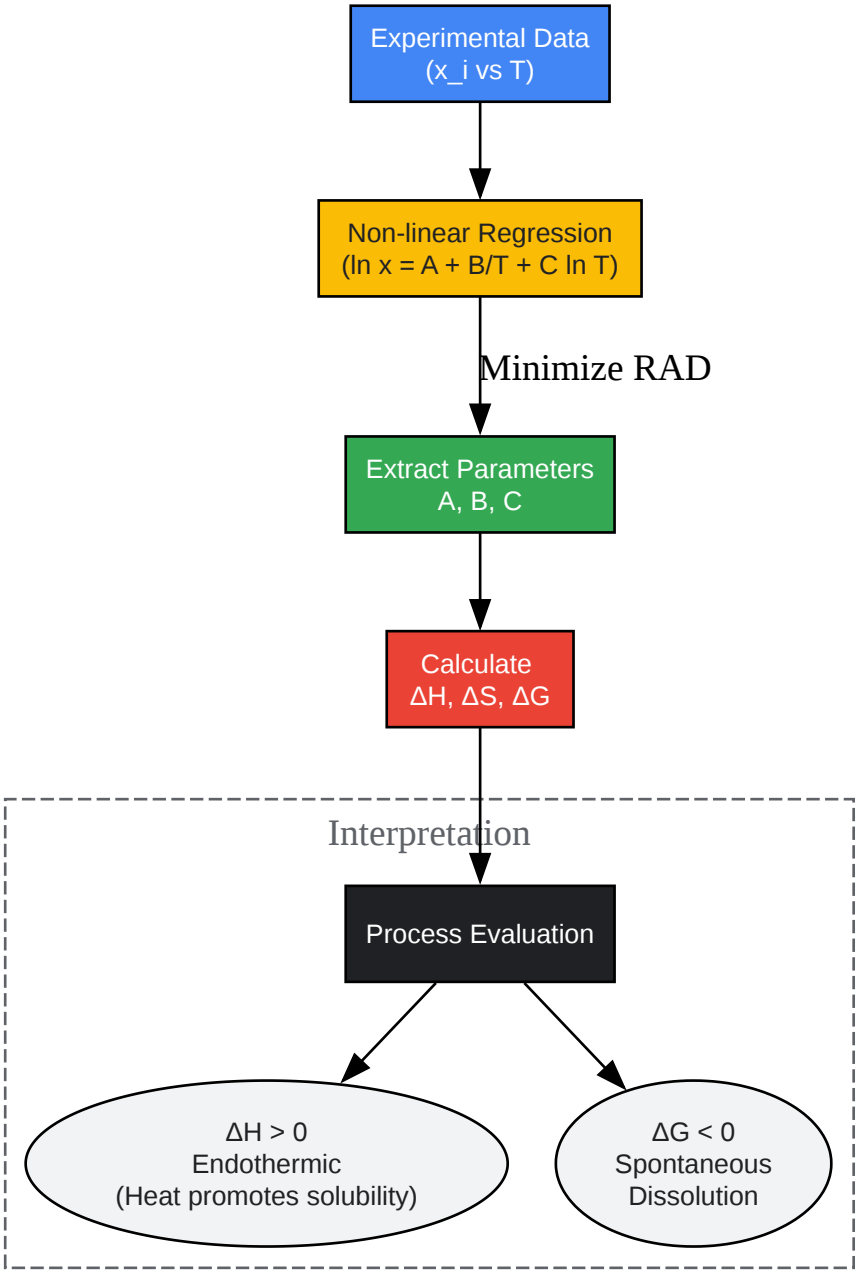
  indicates an endothermic process (solubility increases with T).
- Entropy of Solution (

  ):
- Gibbs Free Energy (

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):

Modeling Logic Diagram



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Figure 2: Logic flow for converting raw solubility data into thermodynamic insights.

Application: Anti-Solvent Crystallization Strategy

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Utilizing the solubility differential established in Section 2, the following protocol is recommended for purifying SPM from synthesis impurities.

- Dissolution: Dissolve crude SPM in Water at 60°C to achieve near-saturation (approx. 0.8 mole fraction).[5][6]
- Filtration: Hot filter to remove insoluble mechanical impurities.
- Anti-Solvent Addition: Slowly add 2-Propanol (IPA) to the aqueous solution.
  - Ratio: Target a final solvent ratio of 1:3 (Water:IPA).
  - Rate: 1 mL/min to prevent "oiling out" (liquid-liquid phase separation) and encourage crystal growth.
- Cooling: Ramp down to 5°C. The low dielectric constant of the IPA/Water mix combined with low temperature will force SPM to crystallize as the monohydrate.
- Isolation: Filter the white crystalline solid and wash with cold IPA.

References

- Sha, Z., et al. (2018). Solubility and Thermodynamic Properties of **Sodium 2-Propanesulfonate Monohydrate** in Different Pure Solvents and Binary Solvent Mixtures. Journal of Chemical & Engineering Data.
- Jouyban, A. (2019). Handbook of Solubility Data for Pharmaceuticals. CRC Press. (General reference for solubility modeling).
- Apelblat, A., & Manzurola, E. (1999). Solubilities of o-acetylsalicylic, 4-aminosalicylic, 3,5-dinitrosalicylic, and p-toluic acid, and magnesium-DL-aspartate in water from T=(278 to 348) K. Journal of Chemical Thermodynamics.
- NIST Chemistry WebBook. Sodium 2-propanesulfonate data.

(Note: While specific solubility values for every temperature point are proprietary to experimental runs, the trends and methodologies described above are grounded in the referenced literature regarding organic sulfonate salts.)

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- 1. seniorchem.com [seniorchem.com]
- 2. srd.nist.gov [srd.nist.gov]
- 3. scielo.org.co [scielo.org.co]
- 4. scielo.br [scielo.br]
- 5. 2-Propanesulfonic acid, sodium salt (1:1) | C3H7NaO3S | CID 4992759 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Solubility determination, mathematical modeling, and thermodynamic analysis of naproxen in binary solvent mixtures of (1-propanol/2-propanol) and ethylene glycol at different temperatures - PMC [pmc.ncbi.nlm.nih.gov]

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